

A Guide to the Spectroscopic Characterization of 5-Hydroxyhexanoic Acid

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Compound of Interest

Compound Name: 5-Hydroxyhexanoic acid

CAS No.: 44843-89-2

Cat. No.: B1208773

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This technical guide provides an in-depth analysis of the spectroscopic data for **5-hydroxyhexanoic acid** (C₆H₁₂O₃, CAS: 44843-89-2), a molecule of interest in metabolic research and as a building block in chemical synthesis.^{[1][2][3]} This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Our focus is on the synergy of these techniques to achieve unambiguous structural elucidation, grounded in field-proven methodologies and authoritative principles.

Introduction: The Molecular Profile

5-Hydroxyhexanoic acid is a medium-chain fatty acid characterized by a hydroxyl group at the C-5 position.^{[1][2]} This bifunctional nature—containing both a carboxylic acid and a secondary alcohol—makes its structural confirmation a quintessential exercise in modern spectroscopic techniques. Understanding its spectral signature is crucial for its identification in complex biological matrices or as a quality control standard in synthetic applications.^[2]

Molecular Structure:

This guide will deconstruct the spectral data piece by piece, demonstrating how each analytical method provides a unique and complementary part of the structural puzzle.

Integrated Spectroscopic Workflow

The definitive identification of a small molecule like **5-hydroxyhexanoic acid** relies not on a single technique, but on the integration of data from multiple orthogonal methods. Each method probes different aspects of the molecular structure, and their combined interpretation provides a self-validating conclusion.



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Sources

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- 2. [hmdb.ca \[hmdb.ca\]](#)
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